

Butyl 3-aminobenzoate molecular structure and analysis

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Compound of Interest

Compound Name: *Butyl 3-aminobenzoate*

CAS No.: *26218-03-1*

Cat. No.: *B074424*

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An In-depth Technical Guide to **Butyl 3-aminobenzoate**: Molecular Structure, Synthesis, and Analysis

Authored by a Senior Application Scientist

Foreword: The Strategic Importance of Aminobenzoate Scaffolds

In the landscape of modern drug discovery and materials science, the aminobenzoate scaffold is a cornerstone. Its inherent functionalities—a nucleophilic amino group and a versatile carboxylic acid derivative—provide a rich platform for molecular elaboration. While the ortho (anthranilates) and para (PABA) isomers have well-documented roles, the meta-substituted isomer, **Butyl 3-aminobenzoate**, offers a unique stereoelectronic profile. This guide provides an in-depth exploration of its molecular architecture, a robust protocol for its synthesis, and a comprehensive workflow for its structural and purity analysis. The methodologies described herein are grounded in established chemical principles, designed to ensure reproducibility and provide a clear rationale for each experimental choice, reflecting a commitment to scientific integrity.

Molecular Identity and Physicochemical Characteristics

Butyl 3-aminobenzoate is an organic compound featuring a butyl ester functional group and an amino group substituted at the meta-position of a benzene ring. This specific arrangement governs its chemical reactivity and physical properties, making it a valuable intermediate in specialized syntheses.

Core Molecular Identifiers

A precise identification is critical for regulatory compliance and scientific communication. The key identifiers for the common tert-butyl isomer are summarized below.

Identifier	Value	Source
IUPAC Name	tert-butyl 3-aminobenzoate	[1]
CAS Number	92146-82-2	[2]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[2]
Molecular Weight	193.24 g/mol	[2]
InChI Key	YGIRNXMYJLWFLH-UHFFFAOYSA-N	[1]
SMILES	CC(C) (C)OC(=O)C1=CC(=CC=C1)N	[1]

Physicochemical Properties

The compound's physical properties dictate its handling, storage, and application conditions. It is generally soluble in common organic solvents, a trait owed to the butyl ester group, while its water solubility is limited.[3]

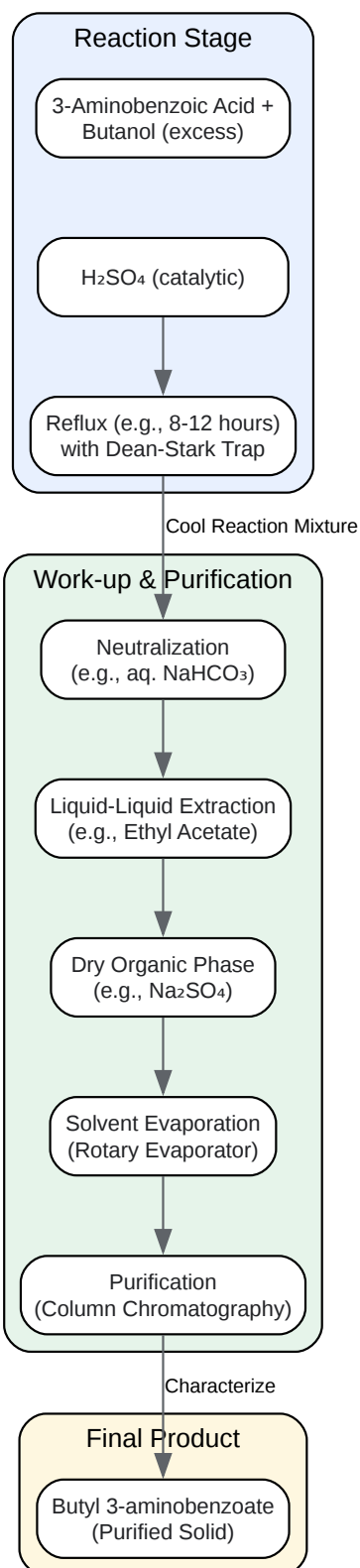
Property	Value	Source
Appearance	White to light beige powder or crystals	
Melting Point	76-78 °C	
LogP (Computed)	2.1	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	3	[1]

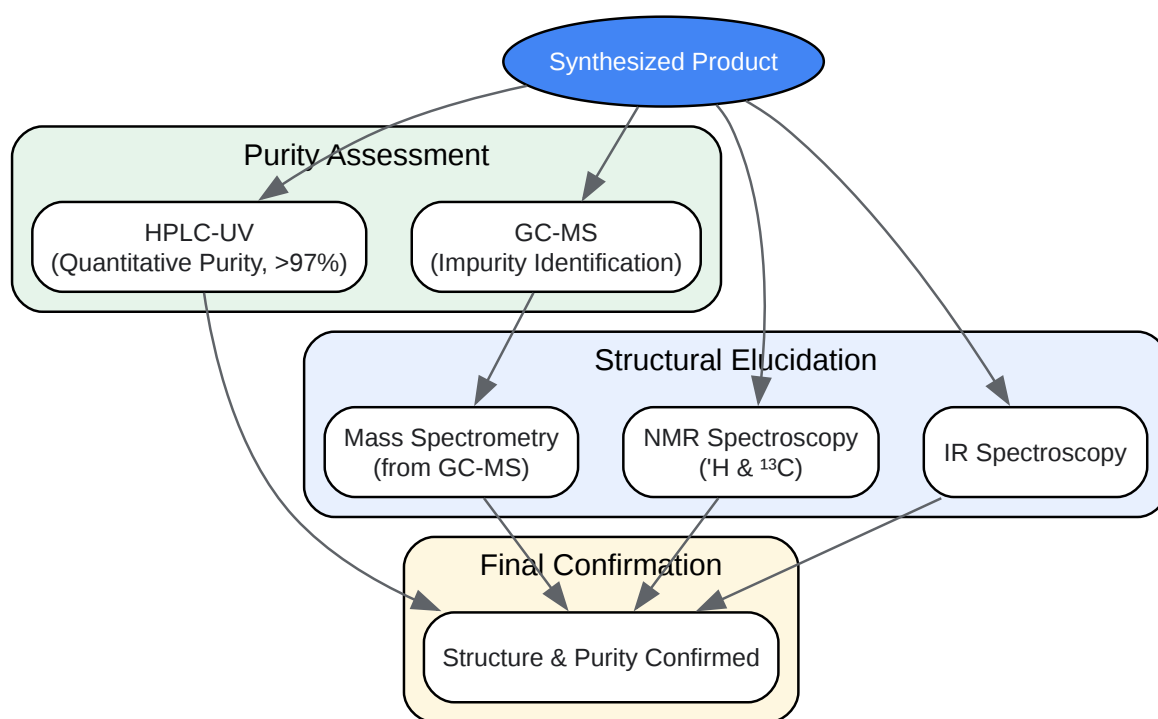
Synthesis Pathway and Experimental Protocol

The most direct and reliable method for synthesizing **Butyl 3-aminobenzoate** is the Fischer-Speier esterification. This acid-catalyzed reaction between 3-aminobenzoic acid and an excess of butanol (n-butanol or tert-butanol, depending on the desired isomer) drives the equilibrium towards the ester product.

Synthesis Workflow Diagram

The following diagram outlines the logical flow from starting materials to the purified final product.





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Sources

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- 2. [scbt.com](#) [scbt.com]
- 3. [CAS 18144-47-3: TERT-BUTYL 4-AMINO BENZOATE | CymitQuimica](#) [cymitquimica.com]
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